

Safe Disposal and Handling of BU224 Hydrochloride

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Compound of Interest

Compound Name: BU224 hydrochloride

Cat. No.: B067079

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For researchers and professionals in drug development, the proper management of chemical compounds is paramount for laboratory safety and experimental integrity. This document provides essential safety and logistical information for the handling and disposal of **BU224 hydrochloride**, a selective ligand for imidazoline I2 receptors. Adherence to these guidelines is crucial for minimizing risks and ensuring a safe laboratory environment.

Hazard Identification and Safety Precautions

There are conflicting reports regarding the hazard classification of **BU224 hydrochloride**. While one source suggests it may cause skin, eye, and respiratory irritation, another indicates it is not classified as a hazardous substance under the Globally Harmonized System (GHS). Given this discrepancy, it is prudent to handle **BU224 hydrochloride** with a degree of caution.

Recommended Personal Protective Equipment (PPE):

- **Respiratory Protection:** A dust mask, such as a type N95, is recommended, especially when handling the solid form.
- **Eye Protection:** Safety glasses or goggles should be worn to prevent eye contact.
- **Hand Protection:** Chemical-resistant gloves are essential to prevent skin contact.

In the event of exposure, standard first-aid measures should be followed. For eye contact, rinse thoroughly with water. If inhaled, move to an area with fresh air. For skin contact, wash the

affected area with soap and water.

Quantitative Data

The following table summarizes key quantitative information for **BU224 hydrochloride**.

Property	Value
Synonyms	2-(4,5-Dihydroimidazol-2-yl)quinoline hydrochloride
Molecular Formula	$C_{12}H_{11}N_3 \cdot HCl$
Molecular Weight	233.70 g/mol
Solubility in Ethanol	1.2 mg/mL
Solubility in H ₂ O	>16 mg/mL
Solubility in 0.1 M NaOH	24 mg/mL
Solubility in 0.1 M HCl	>30 mg/mL

Proper Disposal Procedures

The disposal of **BU224 hydrochloride** must comply with all local, state, and federal regulations. For smaller quantities, some safety data sheets (SDS) suggest that disposal with household waste may be permissible; however, the most conservative and recommended approach is to treat it as a chemical waste.

Step-by-Step Disposal Protocol:

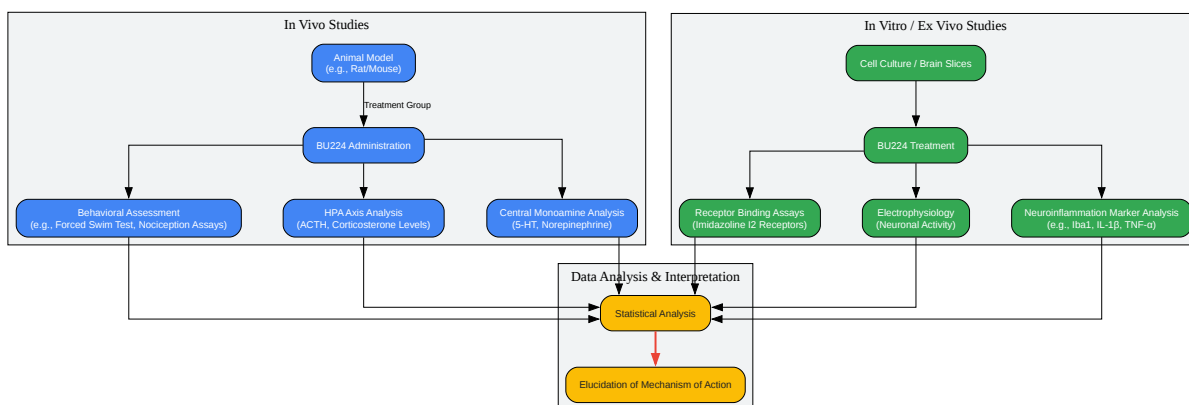
- Segregation: Keep **BU224 hydrochloride** waste separate from other chemical waste streams to avoid unintended reactions.
- Containerization: Place the waste in a clearly labeled, sealed, and compatible container. The original container is often a suitable choice.
- Labeling: The container must be clearly marked with the chemical name "**BU224 hydrochloride**" and any applicable hazard warnings.

- **Storage:** Store the waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
- **Professional Disposal:** Arrange for the collection and disposal of the chemical waste through a licensed and approved hazardous waste disposal company.^[1]

Under no circumstances should **BU224 hydrochloride** be disposed of down the drain or in the regular trash unless explicitly permitted by your institution's safety office and local regulations.

Experimental Workflow Visualization

The following diagram illustrates a potential experimental workflow to investigate the effects of BU224 as an agonist at imidazoline I2 receptors, based on its known biological activities.



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Investigational workflow for **BU224 hydrochloride**.

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References

- 1. Imidazoline ligand BU224 reverses cognitive deficits, reduces microgliosis and enhances synaptic connectivity in a mouse model of Alzheimer's disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Safe Disposal and Handling of BU224 Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b067079#bu224-hydrochloride-proper-disposal-procedures>]

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